

# N-Bromo-t-butylamine: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *N*-bromo-*t*-butylamine

Cat. No.: B8489873

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CAS Number: 51655-37-9

This technical guide provides an in-depth overview of **N-bromo-*t*-butylamine**, a reactive reagent primarily utilized in specialized organic synthesis applications. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**N-bromo-*t*-butylamine**, with the molecular formula  $C_4H_{10}BrN$ , is a halogenated amine.[1][2] Due to its reactivity, it is often prepared in situ for immediate use in subsequent reactions.[3] Key physical and chemical properties are summarized in the table below.

| Property          | Value   | Reference |
|-------------------|---|-----------|
| CAS Number        | 51655-37-9  | [4]       |
| Molecular Formula | C4H10BrN  | [1][2]    |
| Molecular Weight  | 152.03 g/mol  | [1][2]    |
| Synonyms          | N-bromo-tert-butylamine, N-Bromo-2-methyl-2-propanamine | [1]       |
| Appearance        | Not specified (often used as a solution)                |           |
| Solubility        | Soluble in toluene                                      | [3]       |

## Synthesis and Handling

### Experimental Protocol: In-situ Preparation

**N-bromo-t-butylamine** is typically prepared immediately before its application in a chemical reaction. The following protocol describes a general method for its in-situ generation.[3]

Materials:

- tert-Butylamine (C4H11N)
- Bromine (Br2)
- Toluene (anhydrous)
- Reaction vessel equipped with a dropping funnel and a magnetic stirrer, under an inert atmosphere (e.g., nitrogen or argon).

Procedure:

- A solution of tert-butylamine in anhydrous toluene is prepared in the reaction vessel.

- The solution is cooled to a temperature between -20 to -30 °C using a suitable cooling bath (e.g., dry ice/acetone).
- A solution of bromine in toluene is added dropwise to the cooled tert-butylamine solution with vigorous stirring.
- The reaction mixture is maintained at the low temperature throughout the addition.
- The resulting solution of **N-bromo-t-butylamine** is then used directly for the subsequent reaction step.

Logical Workflow for In-situ Preparation:

Caption: Workflow for the in-situ preparation of **N-bromo-t-butylamine**.

## Safety, Handling, and Storage

While specific safety data for isolated **N-bromo-t-butylamine** is limited, precautions should be based on the reactivity of N-haloamines and the hazards of its precursor, tert-butylamine.

- Handling: All manipulations should be carried out in a well-ventilated fume hood.[3] Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory.[5]
- Storage: **N-bromo-t-butylamine** is generally not isolated or stored due to its potential instability.[3] It is recommended to prepare it fresh for each use.
- Hazards of Precursors:
  - tert-Butylamine: Flammable liquid and vapor. Toxic if swallowed or inhaled. Causes severe skin burns and eye damage.[6]
  - Bromine: Highly corrosive and toxic. Causes severe burns upon contact with skin and eyes. Inhalation can be fatal.

## Applications in Organic Synthesis

The primary application of **N-bromo-t-butylamine** is as a selective brominating agent, particularly for the ortho-bromination of phenols.

## Ortho-Bromination of Phenols

**N-bromo-t-butylamine** serves as a reagent for the regioselective bromination of phenols at the ortho position. This selectivity is valuable in multi-step syntheses where specific substitution patterns are required.

Reaction Scheme:

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)